An In-depth Technical Guide to 2,4,6-Trichloronicotinaldehyde

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2,4,6-Trichloronicotinaldehyde*
CAS No.:	*1261269-66-2*
Cat. No.:	*B090142*

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Abstract

This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and spectral characterization of **2,4,6-Trichloronicotinaldehyde**. While experimental data on its specific biological activities are limited, this document explores potential avenues for research based on the known activities of related substituted nicotinaldehydes and nicotinamides. Detailed experimental protocols for its synthesis and predicted spectroscopic data are presented to facilitate further investigation and application of this compound in chemical and pharmaceutical research.

Molecular Structure and Properties

2,4,6-Trichloronicotinaldehyde is a halogenated pyridine derivative with the chemical formula $C_6H_2Cl_3NO$.[1] The presence of three chlorine atoms and an aldehyde group on the pyridine ring suggests a molecule with unique electronic and chemical properties, making it a compound of interest for various chemical syntheses and potential biological applications.

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Physicochemical Properties

A summary of the key physicochemical properties of **2,4,6-Trichloronicotinaldehyde** is presented in Table 1. These values are primarily based on predictions and should be confirmed by experimental analysis.

Property	Value	Reference
Molecular Formula	$C_6H_2Cl_3NO$	[1]
Molecular Weight	210.45 g/mol	[1]
Appearance	Off-white to light yellow solid (Predicted)	[1]
Boiling Point	297.5 ± 35.0 °C (Predicted)	[1]
Density	1.616 ± 0.06 g/cm³ (Predicted)	[1]
pKa	-4.22 ± 0.10 (Predicted)	[1]
InChI	InChI=1S/C6H2Cl3NO/c7-4-1-5(8)10-6(9)3(4)2-11/h1-2H	[1]
InChIKey	RESMQRUOHBZJCA-UHFFFAOYSA-N	[1]
SMILES	C1(Cl)=NC(Cl)=CC(Cl)=C1C=O	[1]
CAS Number	1261269-66-2	[1][2]

Synthesis

The synthesis of **2,4,6-Trichloronicotinaldehyde** can be achieved through the formylation of 2,4,6-trichloropyridine. A detailed experimental protocol is provided below.

Experimental Protocol: Synthesis of 2,4,6-Trichloronicotinaldehyde

Materials:

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- 2,4,6-Trichloropyridine
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexane
- Ethyl formate
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- 0.5 N Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Brine (saturated aqueous NaCl solution)
- Magnesium sulfate ($MgSO_4$)
- Silica gel
- Heptane

Procedure:

- Dissolve 2,4,6-Trichloropyridine (1.0 eq) in anhydrous THF.
- Cool the solution to -78 °C in a dry ice/acetone bath.
- Slowly add n-butyllithium (1.05 eq) to the solution at -78 °C and stir for 30 minutes.
- Add ethyl formate (5.0 eq) while maintaining the internal temperature below -74 °C.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) using a heptane/EtOAc (9:1) eluent system.
- Once the starting material is consumed, quench the reaction at -78 °C by adding saturated aqueous NH_4Cl solution, followed by 0.5 N HCl solution.
- Allow the mixture to warm to room temperature.

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- Extract the product with EtOAc.
- Wash the organic phase with brine, dry over $MgSO_4$, and concentrate under reduced pressure.
- Purify the crude product by flash chromatography on silica gel using a gradient of 0-20% EtOAc in heptane to yield **2,4,6-trichloronicotinaldehyde** as a white solid.

Logical Workflow for Synthesis:



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A flowchart illustrating the synthesis of **2,4,6-Trichloronicotinaldehyde**.

Spectroscopic Data

Comprehensive spectroscopic analysis is crucial for the structural confirmation of **2,4,6-Trichloronicotinaldehyde**. While experimental spectra are not widely available in the public domain, predicted data and known experimental values for the proton NMR are summarized below.

^{1}H NMR Spectroscopy

The proton NMR spectrum provides information about the hydrogen atoms in the molecule.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
10.42	Singlet	1H	Aldehyde proton (-CHO)
7.45	Singlet	1H	Pyridine ring proton (C5-H)

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^{13}C NMR Spectroscopy (Predicted)

The ^{13}C NMR spectrum reveals the number and types of carbon environments in the molecule. The following are predicted chemical shifts.

Predicted Chemical Shift (δ) ppm	Assignment
~185	Aldehyde carbonyl carbon (C=O)
~155	C2 (C-Cl)
~150	C6 (C-Cl)
~140	C4 (C-Cl)
~130	C3 (C-CHO)
~125	C5 (C-H)

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum indicates the presence of specific functional groups.

Wavenumber (cm^{-1})	Intensity	Assignment
~3050	Weak	Aromatic C-H stretch
~2850, ~2750	Medium	Aldehyde C-H stretch (Fermi doublet)
~1710	Strong	Carbonyl (C=O) stretch of the aldehyde
~1550, ~1450	Medium-Strong	Pyridine ring C=C and C=N stretching
~850-750	Strong	C-Cl stretching

Mass Spectrometry (Predicted)

Mass spectrometry provides information about the molecular weight and fragmentation pattern.

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m/z	Interpretation
209, 211, 213	Molecular ion (M^+) cluster due to the presence of three chlorine isotopes (^{35}Cl and ^{37}Cl)
180, 182, 184	$[M-CHO]^+$ fragment
145, 147	$[M-CHO-Cl]^+$ fragment

Potential Biological Activity and Research Directions

While no specific biological activity has been reported for **2,4,6-Trichloronicotinaldehyde**, the nicotinaldehyde and nicotinamide scaffolds are present in various biologically active molecules. This suggests that **2,4,6-Trichloronicotinaldehyde** could be a valuable starting material or a candidate for biological screening.

Potential Areas of Investigation:

- Antimicrobial Activity: Halogenated aromatic compounds often exhibit antimicrobial properties.
- Enzyme Inhibition: The aldehyde functionality can react with active site residues of certain enzymes.
- Precursor for Pharmacologically Active Compounds: This molecule can serve as a building block for the synthesis of more complex molecules with potential therapeutic applications.

Proposed Experimental Workflow for Biological Screening:

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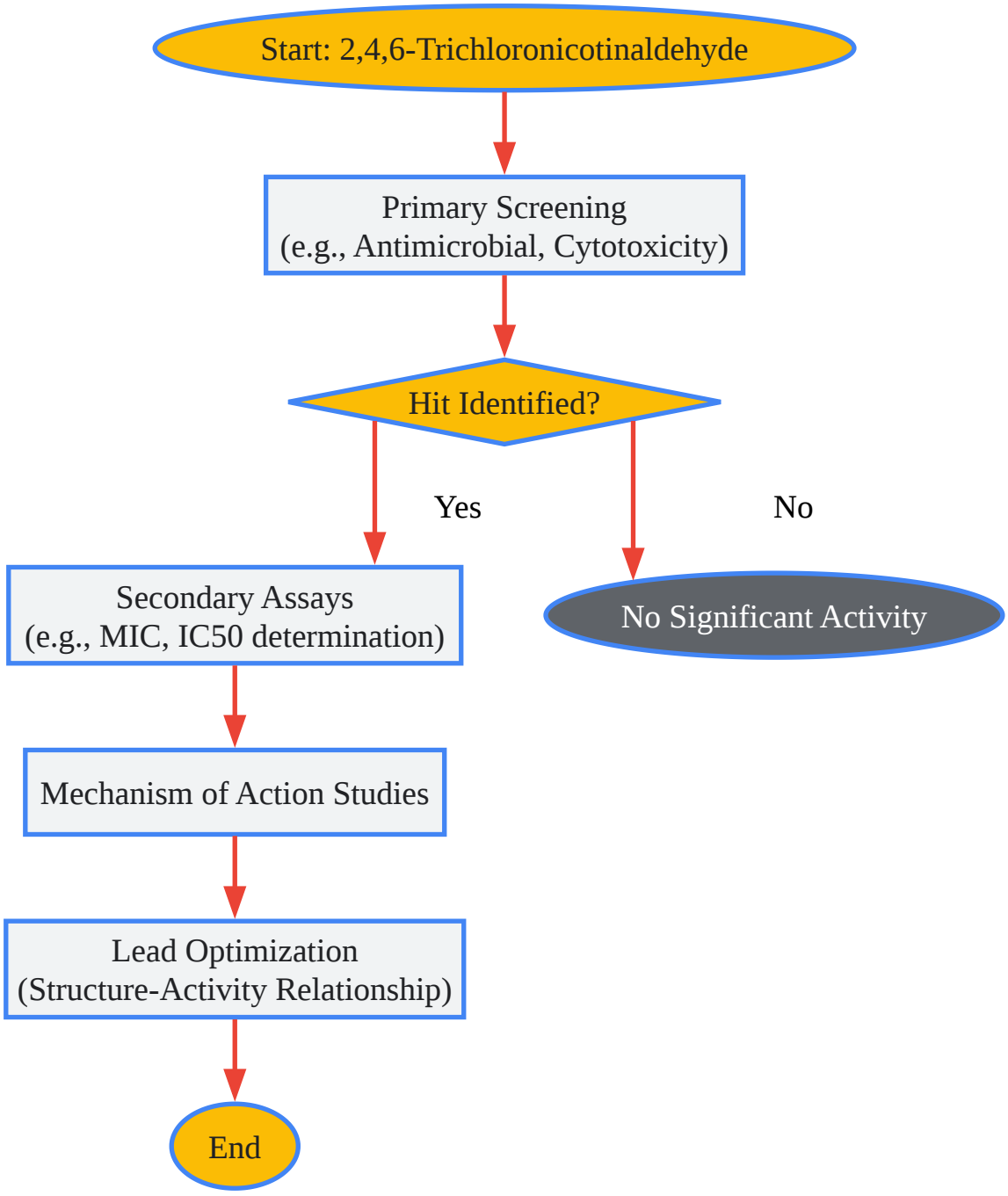

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A proposed workflow for the biological evaluation of **2,4,6-Trichloronicotinaldehyde**.

Safety and Handling

Detailed safety data for **2,4,6-Trichloronicotinaldehyde** is not readily available. However, based on its structure (a chlorinated aromatic aldehyde), it should be handled with care in a well-ventilated fume hood.[3] Personal protective equipment (PPE), including safety goggles,

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gloves, and a lab coat, should be worn at all times.[4][5] Avoid inhalation of dust and contact with skin and eyes.[4][6][5] In case of accidental exposure, follow standard first-aid procedures and seek medical attention.[4][6][5]

Conclusion

2,4,6-Trichloronicotinaldehyde is a readily synthesizable compound with the potential for further chemical and biological exploration. This guide provides the foundational information, including its synthesis and predicted spectral characteristics, to aid researchers in their investigations. The lack of extensive biological data presents an opportunity for new research into the potential applications of this and related halogenated nicotinaldehydes in drug discovery and materials science.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4,6-Trichloronicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090142/docs#an-in-depth-technical-guide-to-2-4-6-trichloronicotinaldehyde]

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